

# Preparing Morpholino Stock Solutions: A Detailed Guide for Researchers

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## Compound of Interest

Compound Name: *Morpholino U subunit*

Cat. No.: *B15588825*

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## Application Note

Morpholino oligonucleotides are synthetic molecules used to block translation or alter splicing of target mRNA, making them a valuable tool in functional genomics and drug development. Proper preparation of Morpholino stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, quantification, and storage of Morpholino stock solutions.

## Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative parameters for preparing Morpholino stock solutions.

Table 1: Recommended Concentrations for Morpholino Stock Solutions

Morpholino Type	Recommended Stock Concentration	Notes
Standard Morpholino	$\leq 1$ mM	Higher concentrations may lead to solubility issues. <a href="#">[1]</a> <a href="#">[2]</a>
Vivo-Morpholino	$\leq 0.5$ mM	Lower solubility than standard Morpholinos. <a href="#">[1]</a> <a href="#">[2]</a>

Table 2: Reconstitution Volumes for 1 mM Standard Morpholino Stock Solution

Amount of Lyophilized Morpholino	Volume of Sterile Water to Add
100 nanomoles	0.10 mL
300 nanomoles	0.30 mL
1000 nanomoles	1.00 mL

Source: Gene Tools, LLC[3]

Table 3: Spectrophotometer Settings for Concentration Measurement

Parameter	Value
Wavelength ( $\lambda$ )	265 nm
Blanking Solution	0.1 N HCl
Cuvette Type	Quartz
Path Length	1 cm (standard)

Source: Feinberg Labs, Gene Tools, LLC[4][5]

## Experimental Protocols

### Protocol 1: Dissolving Lyophilized Morpholino Oligos

This protocol describes the initial reconstitution of lyophilized Morpholino oligos to create a stock solution.

Materials:

- Lyophilized Morpholino oligonucleotide vial
- Sterile, nuclease-free water (DEPC-treated water is not recommended unless autoclaved to remove residual DEPC)[1][6]
- Vortex mixer

- Water bath at 65°C

#### Procedure:

- Determine the required volume of water: Refer to the vial label for the amount of Morpholino provided (in nanomoles). Use Table 2 or the following formula to calculate the volume of sterile water needed to achieve the desired concentration (typically 1 mM for standard Morpholinos).
$$\text{Volume (in mL)} = \frac{\text{Amount of Morpholino (in nanomoles)}}{\text{Desired Concentration (in mM)} / 1000}$$
- Reconstitution: Carefully add the calculated volume of sterile water to the vial containing the lyophilized Morpholino.
- Dissolution: Cap the vial securely and vortex thoroughly. Allow the vial to sit at room temperature for 5 minutes.<sup>[6]</sup>
- Inspect for complete dissolution: Visually inspect the solution to ensure that the oligo has completely dissolved.
- Heating (if necessary): If the oligo has not fully dissolved, incubate the vial in a 65°C water bath for 5-10 minutes.<sup>[3][6]</sup> Vortex briefly and re-inspect.
- Further dilution (if necessary): If the oligo remains undissolved after heating, add an equal volume of sterile water to halve the concentration (e.g., to 0.5 mM) and repeat the heating step.<sup>[6]</sup>
- Aliquotting (optional but recommended): Once fully dissolved, it is good practice to aliquot the stock solution into smaller, sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles and potential contamination.<sup>[6]</sup>

## Protocol 2: Determining Morpholino Concentration by UV Spectrophotometry

Accurate determination of the Morpholino concentration is crucial for downstream experiments. This protocol outlines the procedure using a standard UV-Vis spectrophotometer.

#### Materials:

- Morpholino stock solution
- 0.1 N HCl
- Quartz spectrophotometer cuvette (1 cm path length)
- UV-Vis spectrophotometer

#### Procedure:

- Prepare the blank: Add 995  $\mu\text{L}$  of 0.1 N HCl to a clean quartz cuvette. Place the cuvette in the spectrophotometer and blank the instrument at a wavelength of 265 nm.[\[4\]](#)[\[5\]](#)
- Prepare the sample: Add 5  $\mu\text{L}$  of the Morpholino stock solution to the 995  $\mu\text{L}$  of 0.1 N HCl in the cuvette. Mix gently by pipetting up and down. This creates a 1:200 dilution.[\[4\]](#)[\[5\]](#)
- Measure the absorbance: Place the cuvette containing the diluted Morpholino solution back into the spectrophotometer and read the absorbance at 265 nm.
- Calculate the concentration: Use the following formula to calculate the concentration of the original Morpholino stock solution:

Concentration (M) = (Absorbance at 265 nm \* Dilution Factor) / Molar Extinction Coefficient ( $\epsilon$ )

- Dilution Factor: 200 (for the 1:200 dilution)[\[4\]](#)[\[5\]](#)
- Molar Extinction Coefficient ( $\epsilon$ ): This value is specific to each Morpholino sequence and is provided on the product information sheet from the manufacturer.[\[4\]](#)

#### Example Calculation:

- Absorbance at 265 nm = 0.645
- Dilution Factor = 200
- Molar Extinction Coefficient ( $\epsilon$ ) = 259,160 L/(mol·cm)

- Concentration (M) =  $(0.645 * 200) / 259,160 = 0.000497$  M or 497  $\mu$ M[4]

## Protocol 3: Storage of Morpholino Stock Solutions

Proper storage is essential to maintain the stability and activity of Morpholino oligos.

Short-term Storage (days to weeks):

- Store aqueous solutions at room temperature in a tightly sealed vial.[6][7] Avoid refrigeration or freezing, as this can cause the Morpholino to precipitate or associate with the container walls.[3][8]

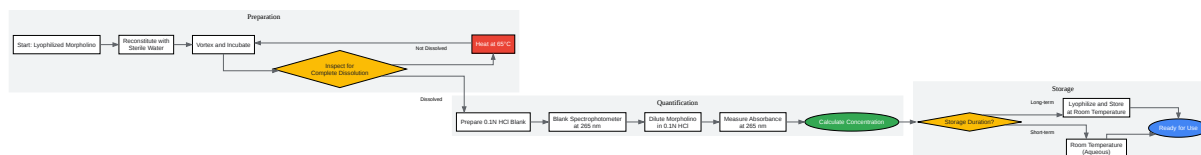
Long-term Storage (months to years):

- For long-term storage, it is recommended to lyophilize (freeze-dry) the Morpholino stock solution and store it as a dry powder at room temperature.[7][9] Lyophilized Morpholinos have been shown to be stable for over a decade.[7]
- If storing in solution long-term, ensure the vial is tightly sealed to prevent evaporation. Storing in a humid environment can help minimize evaporation.[7][9]
- Protect fluorescently-tagged Morpholinos from light to prevent photobleaching.[6][9]

Handling Thawed Solutions:

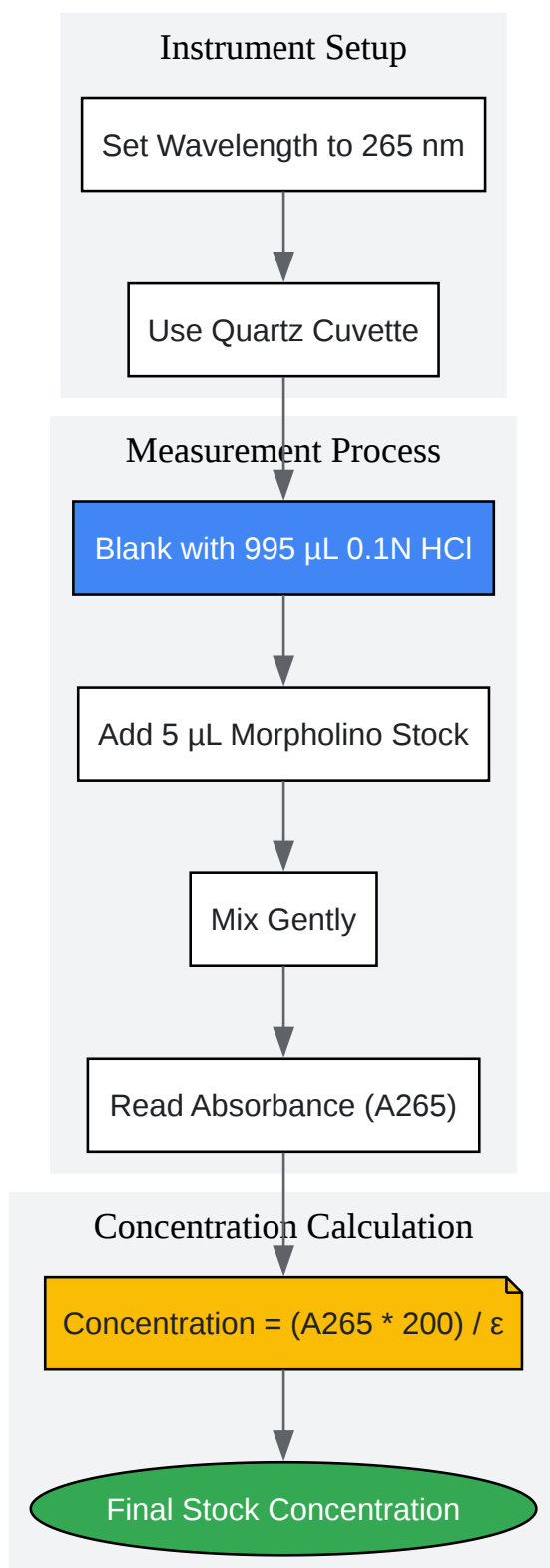
- If a Morpholino solution has been frozen, it should be heated to 65°C for 10 minutes after thawing to aid in redissolving any precipitate.[6] If solubility issues persist, autoclaving the solution on a liquid cycle may restore activity.[1][9]

## Visualizations



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Caption: Workflow for preparing Morpholino stock solutions.



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Caption: Spectrophotometric quantification of Morpholino concentration.

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